

Safety and Handling of 6,6-Dimethylfulvene: A Technical Guide

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Compound of Interest

Compound Name: 6,6-Dimethylfulvene

Cat. No.: B1295306

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **6,6-dimethylfulvene**. The information is compiled from safety data sheets and chemical literature to ensure safe laboratory practices.

Hazard Identification and Classification

6,6-Dimethylfulvene is classified as a flammable liquid and may be fatal if swallowed and enters the airways.[1] It may also cause drowsiness or dizziness.[2] Heating may cause an explosion.[2]

GHS Pictograms:

 Flame  Health Hazard

Signal Word: Danger[1]

Hazard Statements:

- H226: Flammable liquid and vapour.[1][2]
- H304: May be fatal if swallowed and enters airways.[1][2]
- H336: May cause drowsiness or dizziness.[2]

- H240: Heating may cause an explosion.[2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **6,6-dimethylfulvene** is presented in the table below.

Property	Value	Source
Molecular Formula	C ₈ H ₁₀	[1]
Molecular Weight	106.17 g/mol	[1]
Appearance	Colorless to pale yellow liquid	
Boiling Point	76-77 °C at 50 mmHg (67 hPa)	[1]
Density	0.881 g/mL at 25 °C	
Flash Point	43 °C (109.4 °F) - closed cup	
Refractive Index	n _{20/D} 1.548	

Toxicological Information

The toxicological properties of **6,6-dimethylfulvene** have not been thoroughly investigated.[1]
However, the available data indicates the following:

Exposure Route	Effect	Source
Ingestion	May be fatal if swallowed and enters airways (Aspiration hazard). Do NOT induce vomiting.	[1]
Inhalation	May cause drowsiness or dizziness.[2] Remove person to fresh air if inhaled.[1]	
Skin Contact	Not expected to produce adverse health effects or skin irritation. However, good hygiene practice requires minimizing exposure.	[2]
Eye Contact	Direct contact may produce transient discomfort, tearing, or redness.	[2]
Chronic Exposure	Long-term exposure is not thought to produce chronic adverse health effects.	[2]
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.	[1]

Fire and Explosion Data

6,6-Dimethylfulvene is a flammable liquid and vapor, posing a moderate fire and explosion hazard when exposed to heat or flame.[2] Vapors can form explosive mixtures with air and may travel a considerable distance to an ignition source.[2]

Property	Value/Information	Source
Flammability	Flammable liquid and vapour (Category 3).	[1]
Flash Point	43 °C (109.4 °F) - closed cup.	
Suitable Extinguishing Media	Dry chemical, foam, water spray, carbon dioxide.	
Unsuitable Extinguishing Media	Water jet.	[3]
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO ₂), and other pyrolysis products typical of burning organic material.	[1][2]
Firefighting Precautions	Wear self-contained breathing apparatus. Use water spray to cool unopened containers.	[1]

Handling and Storage

Proper handling and storage procedures are crucial for minimizing the risks associated with **6,6-dimethylfulvene**.

Personal Protective Equipment (PPE)

Type	Recommendation	Source
Eye/Face Protection	Safety glasses with side-shields or face shield.	[1]
Skin Protection	Handle with gloves. Wear protective clothing.	[1][2]
Respiratory Protection	Use in a well-ventilated area. If needed, use a respirator with a type ABEK (EN14387) filter.	[2]

Safe Handling Practices

- Avoid contact with skin and eyes.[1]
- Avoid inhalation of vapor or mist.[1]
- Keep away from sources of ignition - No smoking.[1][2]
- Take measures to prevent the buildup of electrostatic charge.[1] Earth all lines and equipment.[2]
- Use spark-free tools.[2]
- Use in a well-ventilated area.[2]
- Do not eat, drink, or smoke when handling.[2]
- Wash hands thoroughly after handling.[2]

Storage Conditions

- Store in a cool, dry, and well-ventilated area.[2] Recommended storage temperatures vary, with some sources suggesting 2-8°C and others -20°C.
- Store in original, tightly sealed containers.[2]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][2]
- Store away from incompatible materials, such as strong oxidizing agents.[1]
- Protect from sunlight.[2]
- Store in an approved flammable liquid storage area.[2]

Reactivity Profile

6,6-Dimethylfulvene is known for its reactivity, particularly in cycloaddition reactions.[4] It can react with singlet oxygen to form an enol lactone through a multi-step rearrangement.[4][5] It

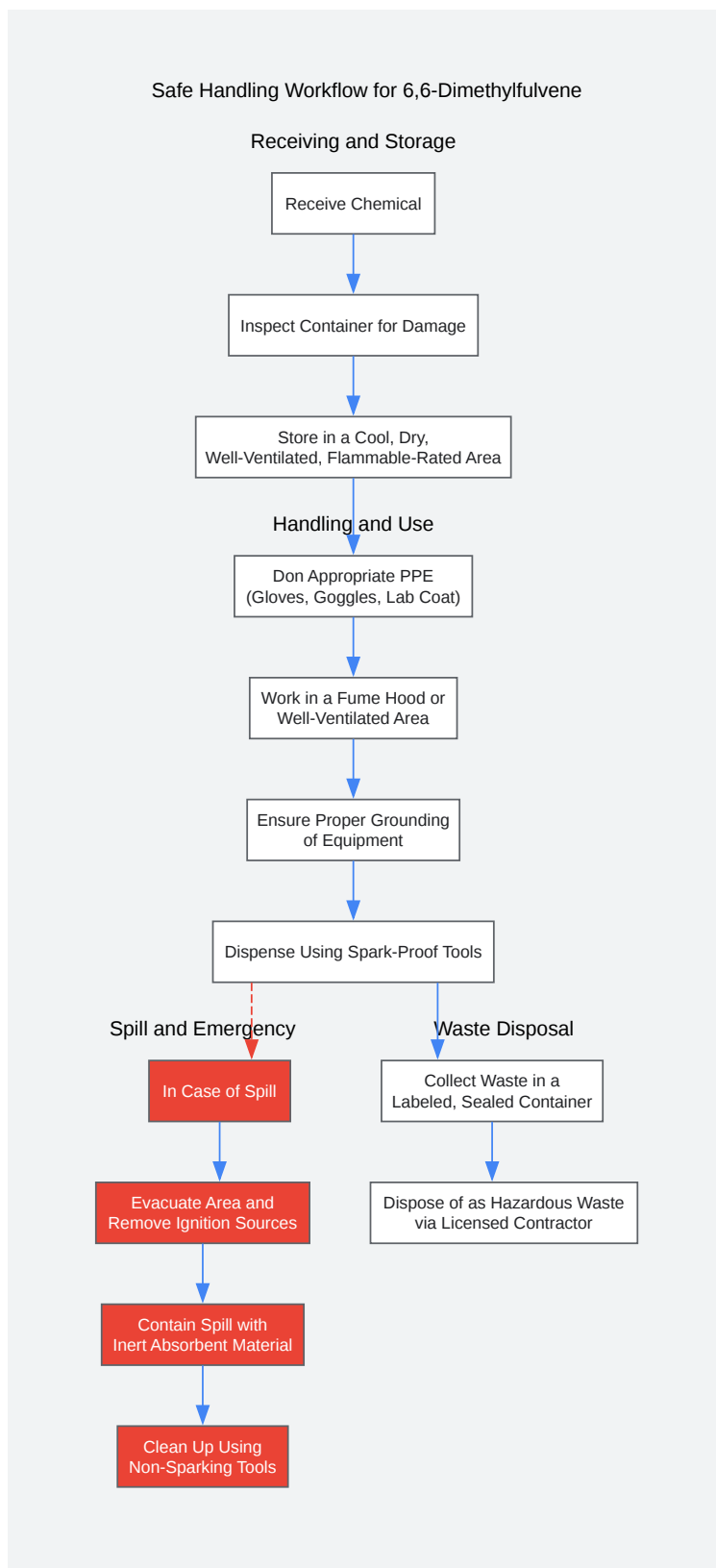
also participates in Diels-Alder reactions.[4] The exocyclic double bond is highly polarizable and is the center of the molecule's high reactivity.[5]

Experimental Protocols

Detailed experimental protocols for the determination of the safety data presented in this document are not publicly available in the cited sources. The data is typically generated according to standardized guidelines, such as those from the OECD or EPA, but the specific reports are not provided in the safety data sheets.

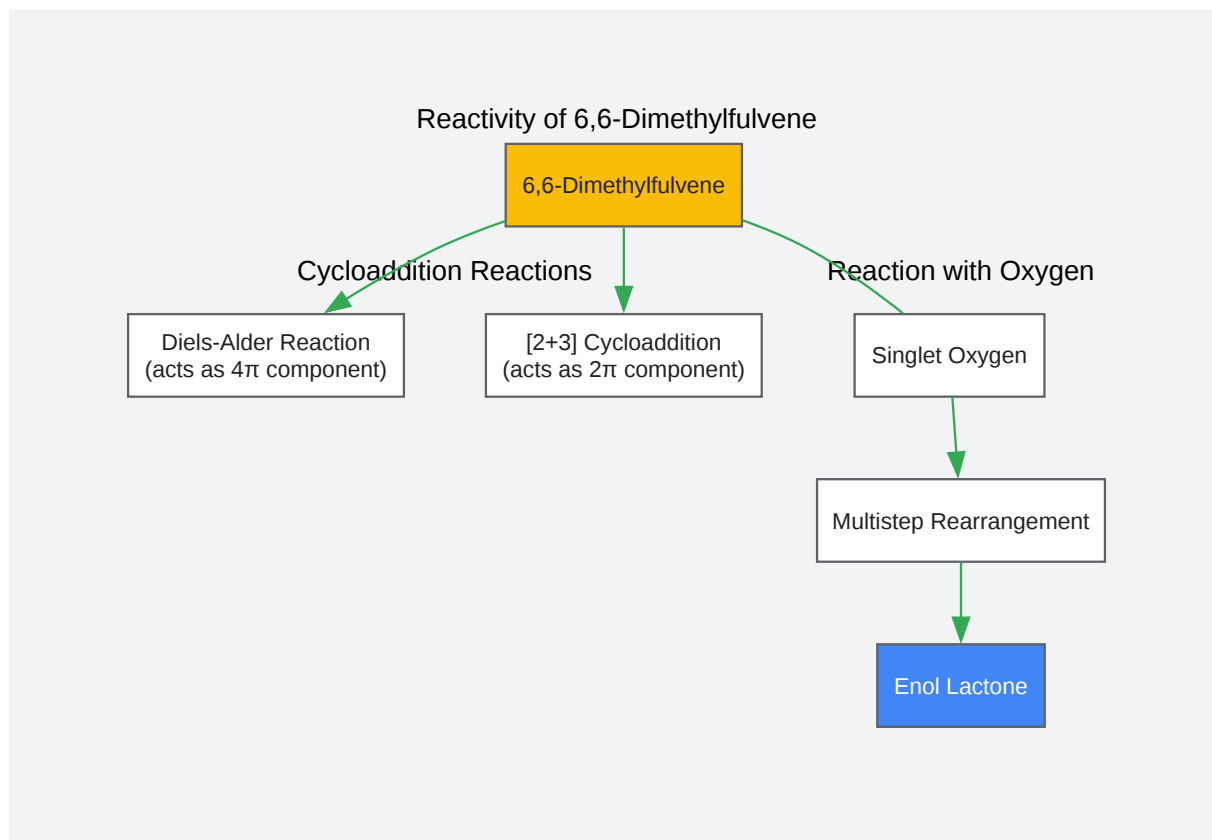
Visualizations

The following diagrams illustrate key logical relationships and workflows for the safe handling and potential reactivity of **6,6-dimethylfulvene**.



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Caption: Logical workflow for the safe handling of **6,6-dimethylfulvene**.



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Caption: Key reactivity pathways of **6,6-dimethylfulvene**.

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